

An In-depth Technical Guide to N-(1-Oxopentadecyl)glycine-d2

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: N-(1-Oxopentadecyl)glycine-d2

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **N-(1-Oxopentadecyl)glycine-d2**, a deuterated N-acyl glycine. The information is intended for researchers, scientists, and professionals in drug development and metabolic research.

Core Chemical Properties

N-(1-Oxopentadecyl)glycine-d2 is the deuterated form of N-pentadecanoylglycine, an N-acyl amino acid. The deuterium labeling makes it a valuable tool for various analytical and research applications, particularly in mass spectrometry and NMR spectroscopy.



Property	Value	Source
Molecular Formula	C17H31D2NO3	[1]
Molecular Weight	301.46 g/mol	[1]
Non-Deuterated Molecular Formula	C17H33NO3	[2]
Non-Deuterated Molecular Weight	299.4 g/mol	[2]
IUPAC Name	2,2-dideuterio-2- (pentadecanoylamino)acetic acid	Inferred from related compounds
Synonyms	N-Pentadecanoylglycine-d2	Inferred from related compounds

Synthesis and Characterization

The synthesis of **N-(1-Oxopentadecyl)glycine-d2** typically involves a two-step process analogous to the synthesis of similar deuterated N-acyl glycines.[3]

Experimental Protocol: Synthesis of N-(1-Oxopentadecyl)glycine-d2

This protocol is adapted from methodologies for similar N-acyl glycines.[3]

Step 1: Deuteration of Glycine

- Procedure: Glycine is deuterated via an acid-catalyzed exchange reaction. Glycine is refluxed with deuterated hydrochloric acid (DCI) in heavy water (D2O).
- Isotopic Purity: This method can yield Glycine-d2 with an isotopic purity of over 98%.[3]
- Monitoring: The progress of the deuteration can be monitored by 1H NMR spectroscopy by observing the disappearance of the signal from the α-protons.

Step 2: Acylation of Glycine-d2



- Procedure: The deuterated glycine is then acylated with pentadecanoyl chloride under Schotten-Baumann conditions. Glycine-d2 is dissolved in a sodium hydroxide solution, and pentadecanoyl chloride is added dropwise with vigorous stirring.
- Reaction: Glycine-d2 + Cl-CO-(CH2)13-CH3 → N-(1-Oxopentadecyl)glycine-d2 + NaCl
- Yield: This reaction typically achieves yields greater than 85%.[3]
- Purification: The final product is purified by recrystallization or column chromatography to achieve high chemical purity (>99%).[3]

Characterization

- Mass Spectrometry: High-resolution mass spectrometry would confirm the molecular weight of 301.46 g/mol and show a characteristic fragmentation pattern for the pentadecanoyl chain and the deuterated glycine moiety.[3]
- NMR Spectroscopy: 1H and 13C NMR would be used to confirm the structure. The 13C NMR spectrum is expected to show a distinct signal for the amide carbonyl carbon around 170 ppm. The deuterium substitution at the α-carbon would lead to a characteristic splitting pattern in the 13C NMR spectrum.[3]

Applications in Research

Deuterated N-acyl glycines like **N-(1-Oxopentadecyl)glycine-d2** are valuable tools in metabolic research and drug development.

Isotopic Tracer and Internal Standard

N-(1-Oxopentadecyl)glycine-d2 is an ideal internal standard for the quantification of endogenous N-pentadecanoylglycine and other long-chain N-acyl glycines using mass spectrometry-based methods.[4] Its stable isotope label ensures that it co-elutes with the analyte of interest, compensating for variations in sample preparation, injection volume, and ionization efficiency.[4]

Experimental Protocol: Quantification of N-Acyl Glycines using LC-MS/MS



The following is a representative LC-MS/MS methodology for the analysis of long-chain N-acyl glycines in biological matrices, such as plasma or urine.[4]

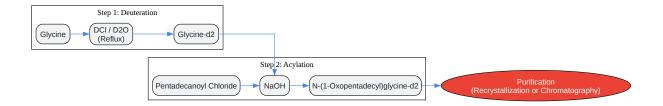
- 1. Sample Preparation (Solid-Phase Extraction)
- To 100 μL of the biological sample (e.g., plasma), add 10 μL of the internal standard working solution (N-(1-Oxopentadecyl)glycine-d2 in methanol).
- Add 500 μL of 0.1% formic acid in water and vortex.
- Condition a mixed-mode solid-phase extraction (SPE) cartridge with 1 mL of methanol followed by 1 mL of 0.1% formic acid in water.
- Load the sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 0.1% formic acid in water, followed by 1 mL of methanol.
- Elute the N-acyl glycines with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in the mobile phase for LC-MS/MS analysis.
- 2. LC-MS/MS Analysis
- Chromatographic Separation: Use a C18 reverse-phase column with a gradient elution of water and acetonitrile, both containing 0.1% formic acid.
- Mass Spectrometric Detection: Employ a triple quadrupole mass spectrometer in multiple reaction monitoring (MRM) mode. Monitor the specific precursor-to-product ion transitions for both the analyte and the deuterated internal standard.

Metabolic Studies

N-acyl glycines are endogenous metabolites involved in fatty acid β -oxidation and amino acid conjugation.[3] Labeled compounds like **N-(1-Oxopentadecyl)glycine-d2** can be used as tracers to study the in vivo metabolism and disposition of fatty acids.

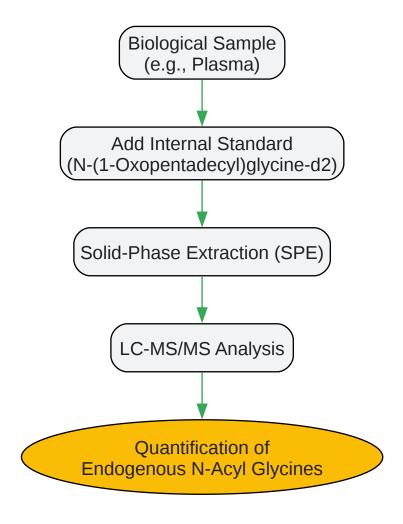
Visualizations





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Caption: Synthesis workflow for N-(1-Oxopentadecyl)glycine-d2.



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Caption: Analytical workflow for N-acyl glycine quantification.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-(1-Oxopentadecyl)glycine-d2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374327#n-1-oxopentadecyl-glycine-d2-chemical-properties]

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